

A Technical Guide to TFLLR-NH2: Commercial Availability, Purity, and Characterization Protocols

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Compound of Interest

Compound Name: TFLLR-NH2

Cat. No.: B15569648

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial sources, purity, and analytical characterization of **TFLLR-NH2**, a selective peptide agonist of Protease-Activated Receptor 1 (PAR1). This document is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development, offering detailed experimental protocols and a comprehensive understanding of the associated signaling pathways.

Commercial Sources and Purity of TFLLR-NH2

TFLLR-NH2 is readily available from several commercial suppliers, catering to the needs of the research community. The purity of the peptide is a critical factor for experimental reproducibility and data integrity. The following table summarizes the available commercial sources and their stated purity levels for **TFLLR-NH2**.

Supplier	Product Number	Stated Purity	Analytical Method
MedchemExpress	HY-P0226	99.04%	HPLC
MedchemExpress	HY-P0226A (TFA salt)	99.62%	HPLC
Tocris Bioscience	1464	≥95%	HPLC
APExBIO	B6830	>98%	HPLC
NovoPro Bioscience Inc.	NP-P00898	96.7%	HPLC
R&D Systems	1464	≥95%	HPLC

It is important to note that trifluoroacetic acid (TFA) is often used as a counterion during the purification of synthetic peptides by HPLC.[1] The presence of residual TFA can affect the net peptide weight and may have implications for certain biological assays.[1] Some suppliers offer TFA-removed versions of the peptide.

Experimental Protocols for TFLLR-NH2 Characterization

The quality and identity of synthetic peptides like **TFLLR-NH2** are typically assessed using a combination of analytical techniques. The following protocols provide a general framework for the characterization of **TFLLR-NH2**.

High-Performance Liquid Chromatography (HPLC) for Purity Analysis

HPLC is the primary method for determining the purity of synthetic peptides.[2] A reversed-phase HPLC (RP-HPLC) method is commonly employed, separating the peptide from its impurities based on hydrophobicity.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.

- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in acetonitrile.
- Gradient: A linear gradient from 5% to 95% Mobile Phase B over 30 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV absorbance at 214 nm and 280 nm.
- Procedure:
 - Dissolve the **TFLLR-NH2** peptide in Mobile Phase A.
 - Inject a known concentration of the peptide solution onto the HPLC column.
 - Run the gradient elution program.
 - Monitor the elution profile at 214 nm (for the peptide backbone) and 280 nm (for the phenylalanine residue).
 - The purity is calculated by integrating the peak area of the main peptide and expressing it as a percentage of the total peak area.

Mass Spectrometry (MS) for Identity Confirmation

Mass spectrometry is used to confirm the molecular weight of the synthesized peptide, thereby verifying its identity.^[3] Electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI) are common ionization techniques.

- Instrumentation: A mass spectrometer, often coupled with an HPLC system (LC-MS).
- Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.
- Mass Analyzer: Quadrupole, Time-of-Flight (TOF), or Ion Trap.
- Procedure:
 - The peptide solution, either directly infused or eluted from an HPLC column, is introduced into the ESI source.

- The peptide molecules are ionized, and the resulting ions are separated based on their mass-to-charge ratio (m/z).
- The obtained mass spectrum is analyzed to identify the peak corresponding to the theoretical molecular weight of **TFLLR-NH2** (647.82 g/mol).

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Analysis

NMR spectroscopy can be employed for a more detailed structural characterization of the peptide, including the confirmation of its amino acid sequence and three-dimensional conformation.

- Instrumentation: A high-field NMR spectrometer (e.g., 500 MHz or higher).
- Solvent: A suitable deuterated solvent, such as deuterium oxide (D_2O) or dimethyl sulfoxide- d_6 (DMSO- d_6).
- Experiments:
 - 1D 1H NMR: To obtain a general overview of the proton signals.
 - 2D NMR (e.g., COSY, TOCSY, NOESY): To establish correlations between protons and determine the amino acid sequence and spatial proximities.
- Procedure:
 - Dissolve the **TFLLR-NH2** peptide in the chosen deuterated solvent.
 - Acquire a series of 1D and 2D NMR spectra.
 - Process and analyze the spectra to assign the proton resonances to specific amino acids and to identify through-bond and through-space correlations that confirm the peptide's structure.

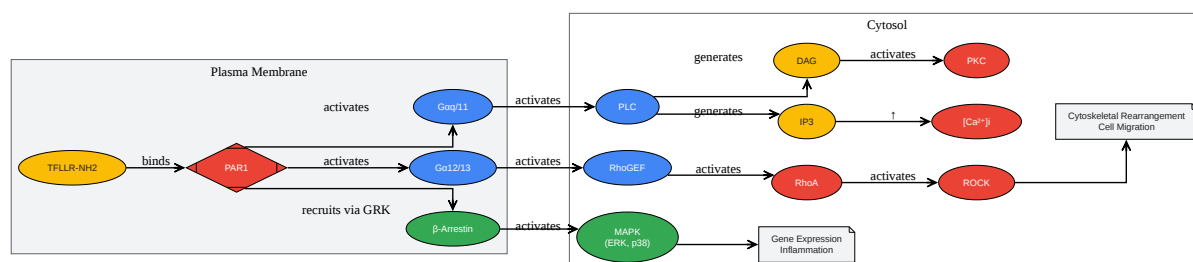
Signaling Pathway of TFLLR-NH2

TFLLR-NH2 is a synthetic peptide that mimics the N-terminal tethered ligand of Protease-Activated Receptor 1 (PAR1) that is exposed after proteolytic cleavage by thrombin.[4] PAR1 is a G-protein coupled receptor (GPCR) that plays a crucial role in a variety of physiological and pathological processes, including thrombosis, inflammation, and cancer.[5]

The binding of **TFLLR-NH2** to PAR1 activates multiple downstream signaling pathways:[4][6]

- **Gαq/11 Pathway:** Activation of phospholipase C (PLC), leading to the production of inositol trisphosphate (IP₃) and diacylglycerol (DAG). This results in an increase in intracellular calcium levels and the activation of protein kinase C (PKC).
- **Gα12/13 Pathway:** Activation of Rho guanine nucleotide exchange factors (RhoGEFs), leading to the activation of the small GTPase RhoA. This pathway is involved in regulating cell shape, motility, and stress fiber formation.
- **β-Arrestin Pathway:** Upon activation, PAR1 can also be phosphorylated by G protein-coupled receptor kinases (GRKs), leading to the recruitment of β-arrestins. β-arrestins can mediate G protein-independent signaling and are involved in receptor desensitization and internalization.

The following diagram illustrates the major signaling cascades initiated by the activation of PAR1 by **TFLLR-NH2**.



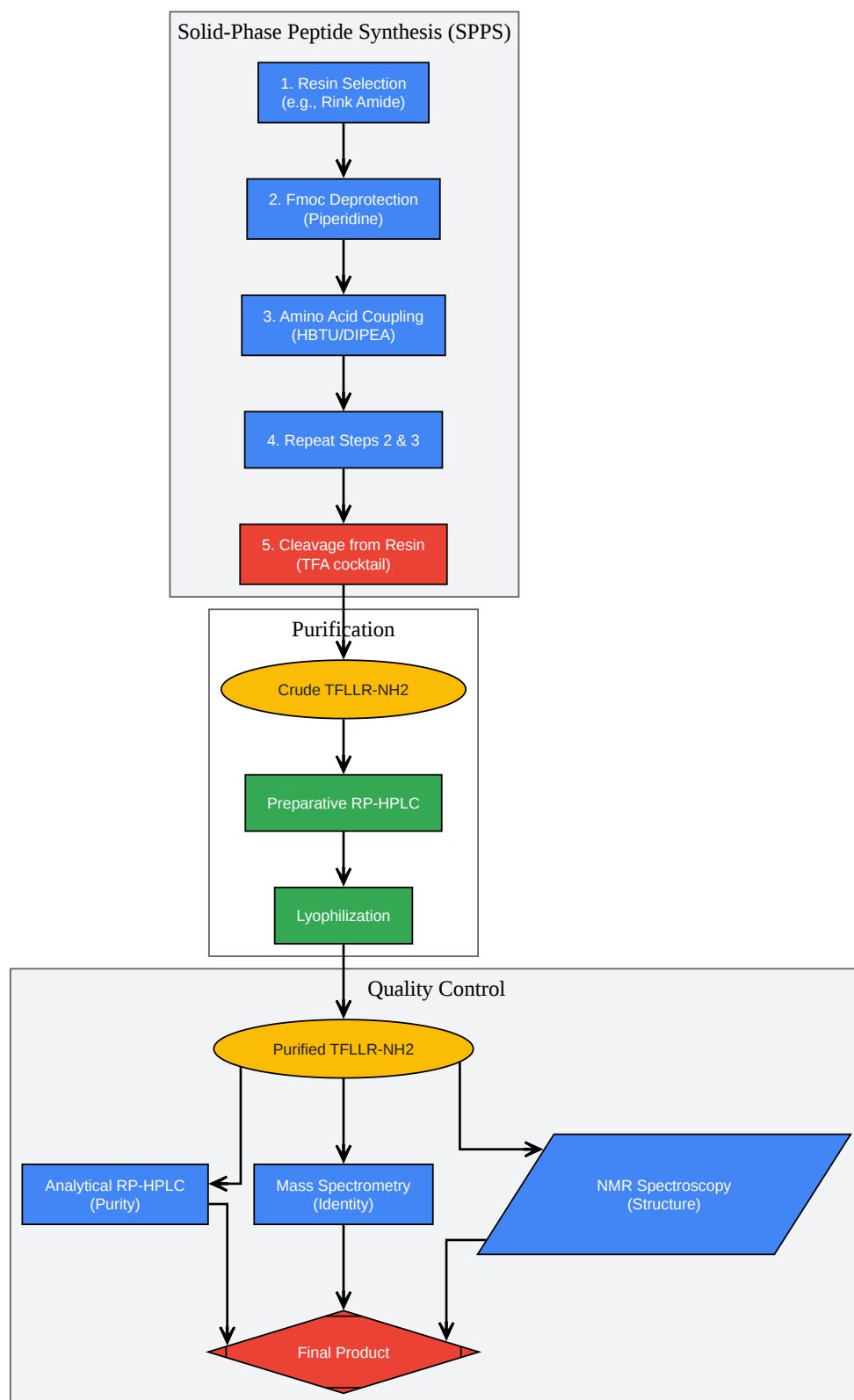
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Caption: PAR1 Signaling Pathway Activated by **TFLLR-NH2**.

Experimental Workflow for TFLLR-NH2 Synthesis and Characterization

The production of high-purity **TFLLR-NH2** for research purposes follows a well-defined workflow, beginning with chemical synthesis and culminating in rigorous quality control analysis. The most common method for synthesizing peptides is Solid-Phase Peptide Synthesis (SPPS).

The diagram below outlines the typical experimental workflow for the synthesis, purification, and characterization of **TFLLR-NH2**.



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Caption: Experimental Workflow for **TFLLR-NH₂**.

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